

# What are the fundamental properties of Hexafluoroantimonic acid?

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## Compound of Interest

Compound Name: Hexafluoroantimonic acid

Cat. No.: B1631361

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An In-depth Technical Guide to **Hexafluoroantimonic Acid** for Researchers and Drug Development Professionals

## Introduction

**Hexafluoroantimonic acid** ( $\text{HSbF}_6$ ) is a superacid, a class of acids stronger than 100% sulfuric acid. It is widely regarded as the strongest known superacid, exhibiting an extraordinary ability to donate a proton (protonate) to even the weakest of bases, including hydrocarbons. Formed from a mixture of hydrogen fluoride (HF) and antimony pentafluoride ( $\text{SbF}_5$ ), its extreme acidity stems from the formation of a stable, non-coordinating anion, hexafluoroantimonate ( $[\text{SbF}_6]^-$ ), which leaves the proton exceptionally mobile and reactive.

This technical guide provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and handling of **hexafluoroantimonic acid**, with a focus on its applications in chemical synthesis and drug development.

## Fundamental Properties

**Hexafluoroantimonic acid** is not a single, discrete compound but rather a complex equilibrium mixture. The primary active species are the fluoronium cation ( $[\text{H}_2\text{F}]^+$ ) and the hexafluoroantimonate anion ( $[\text{SbF}_6]^-$ ). Larger anionic species, such as  $[\text{Sb}_2\text{F}_{11}]^-$ , are also present and have been characterized by single-crystal X-ray crystallography. The extreme and highly mobile proton is responsible for the system's unparalleled acidity.

## Quantitative Data

The physical and chemical properties of **hexafluoroantimonic acid** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	HSbF <sub>6</sub>	
Molecular Weight	236.76 g/mol	
Appearance	Colorless to yellow, fuming liquid	
Density	2.885 g/cm <sup>3</sup> (at 25 °C)	
Boiling Point	40 °C (decomposes)	
Acidity (Hammett)	H <sub>0</sub> ≈ -28 to -31.3	

## Acidity: A Note on pKa vs. H<sub>0</sub>

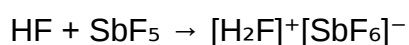
The traditional pH scale and pKa values are inadequate for measuring the strength of superacids. The acidity of **hexafluoroantimonic acid** is instead quantified using the Hammett acidity function (H<sub>0</sub>). While 100% sulfuric acid has an H<sub>0</sub> of -12, **hexafluoroantimonic acid** has a measured H<sub>0</sub> value as low as -31.3, making it up to 10<sup>19</sup> times stronger. This immense acidity allows it to protonate nearly all organic compounds.

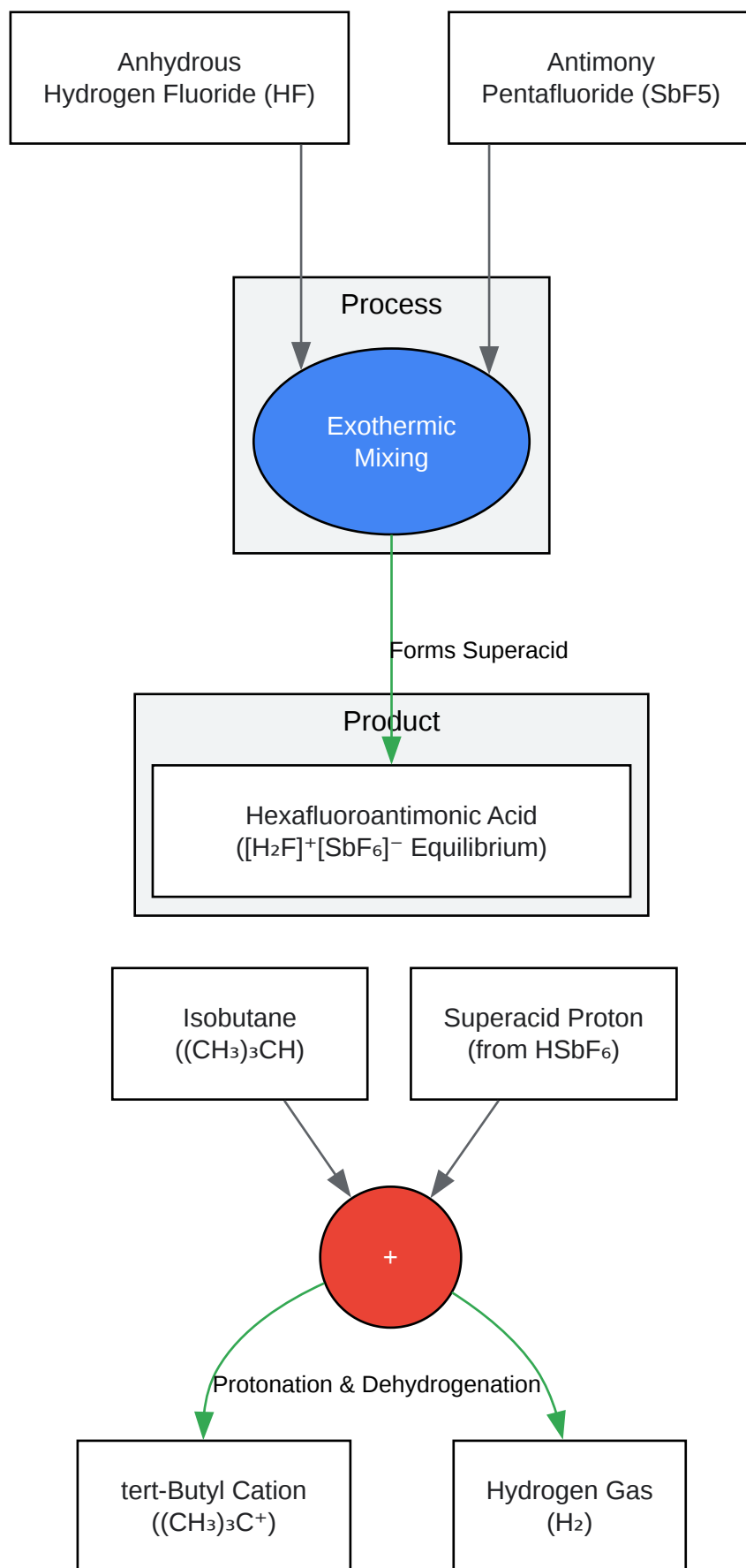
## Synthesis and Handling

### Synthesis

**Hexafluoroantimonic acid** is prepared by the direct reaction of anhydrous hydrogen fluoride (HF) with antimony pentafluoride (SbF<sub>5</sub>). The reaction is highly exothermic and must be conducted with extreme caution under controlled conditions, typically at low temperatures.

The overall reaction can be simplified as:





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